

Personal protective equipment for handling Ethyl cyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl cyclohexanecarboxylate

Cat. No.: B105097

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl Cyclohexanecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl cyclohexanecarboxylate** in a laboratory setting. It is designed to be a critical resource for researchers, scientists, and professionals in drug development, ensuring safe and compliant laboratory practices.

Physicochemical and Hazard Data

Properly understanding the physical and chemical properties of **Ethyl cyclohexanecarboxylate** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
CAS Number	3289-28-9	[1]
Molecular Formula	C ₉ H ₁₆ O ₂	[2]
Molecular Weight	156.22 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	194 - 196 °C / 381.2 - 384.8 °F	[1]
Flash Point	85 °C / 185 °F	[3][4]
Specific Gravity	1.060	[3][4]
Solubility	Insoluble in water	[5]

Note: Some safety data sheets classify **Ethyl cyclohexanecarboxylate** as a combustible liquid and a potential respiratory irritant, while others do not consider it hazardous under the 2012 OSHA Hazard Communication Standard.[1][3][4] It is prudent to handle it with care, adhering to the safety precautions outlined below.

Personal Protective Equipment (PPE) Protocol

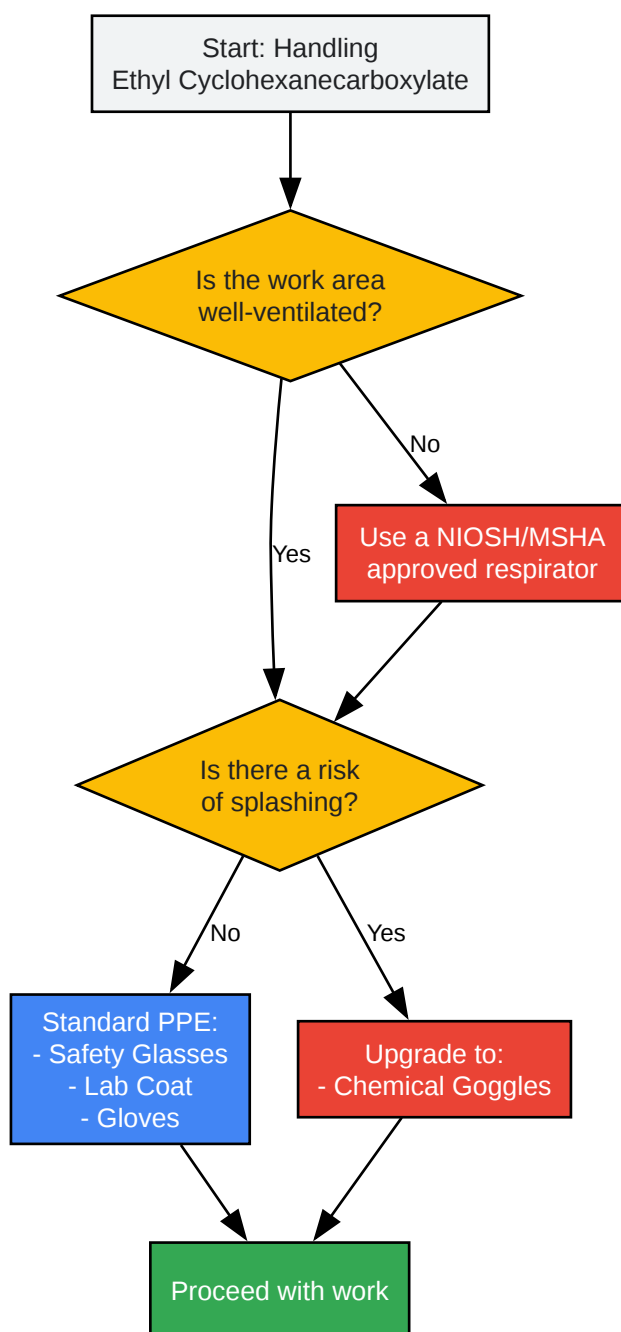
The selection of appropriate PPE is the first line of defense against chemical exposure. The following protocol outlines the mandatory PPE for handling **Ethyl cyclohexanecarboxylate**.

Mandatory PPE:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[1] The specific glove material should be selected based on the potential for incidental or prolonged contact. A lab coat is mandatory.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1] However, if vapors or mists are generated, or if irritation

is experienced, a NIOSH/MSHA approved respirator should be used.[6][7]

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



[Click to download full resolution via product page](#)

PPE Selection Workflow for **Ethyl Cyclohexanecarboxylate**

Operational Plan for Safe Handling

Adherence to a strict operational plan minimizes the risk of exposure and accidents.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Confirm adequate ventilation, such as working within a chemical fume hood.[\[3\]](#)[\[4\]](#)
 - Don the required PPE as outlined above.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Avoid breathing vapors or mists.[\[3\]](#)[\[4\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[4\]](#)
 - Use non-sparking tools and ground all equipment to prevent static discharge.[\[7\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
 - Clean the work area and any contaminated equipment.
 - Store **Ethyl cyclohexanecarboxylate** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Emergency and First-Aid Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures:

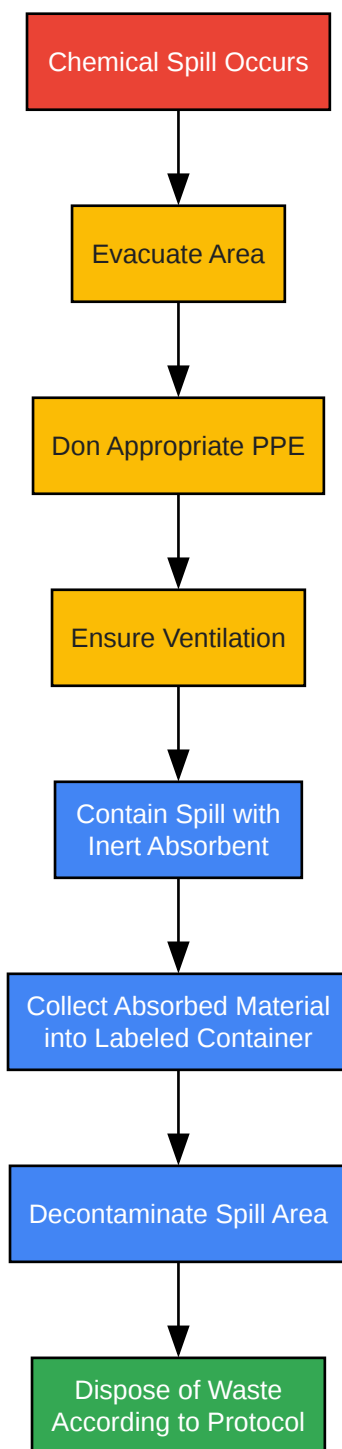
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][3][8]} Seek medical attention if irritation persists.^{[3][4]}
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.^{[3][8]} Seek medical attention if skin irritation occurs.^{[3][4]}
- **Inhalation:** Move the exposed person to fresh air at once.^{[3][4][8]} If breathing is difficult or symptoms such as headache, dizziness, or nausea occur, seek immediate medical attention.^{[3][4][9]}
- **Ingestion:** Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward.^[1] Seek immediate medical attention.^[8]

Spill Response Protocol:

In the case of a spill, follow these steps to ensure a safe and effective cleanup.

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert absorbent material (e.g., sand, diatomite) to contain the spill.^[10]
- **Clean-Up:** Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.^[1]
- **Decontaminate:** Clean the spill area thoroughly with soap and water.

The following diagram outlines the workflow for responding to a chemical spill.



[Click to download full resolution via product page](#)

Chemical Spill Response Workflow

Disposal Plan

Proper disposal of chemical waste is essential for environmental and personal safety.

Waste Disposal Protocol:

- Containerization: Collect waste **Ethyl cyclohexanecarboxylate** and any contaminated materials in a suitable, tightly closed, and properly labeled container.
- Labeling: The label should clearly identify the contents as "Hazardous Waste" and include the full chemical name.
- Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations.[3][4] This should be done through an approved waste disposal plant.[3][4] Do not mix with other waste materials. Handle uncleaned containers as you would the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Ethyl cyclohexanoate | C₉H₁₆O₂ | CID 18686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. chembk.com [chembk.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. ehs.princeton.edu [ehs.princeton.edu]
- 10. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl cyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b105097#personal-protective-equipment-for-handling-ethyl-cyclohexanecarboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com